

An In-depth Technical Guide to the Physical Properties of Trimethylaluminum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylaluminum

Cat. No.: B3029685

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylaluminum (TMA), with the chemical formula $\text{Al}_2(\text{CH}_3)_6$, is the simplest organoaluminum compound.[1] It exists as a dimer, featuring bridging methyl groups, a structure analogous to diborane.[2] This colorless liquid is highly pyrophoric, igniting spontaneously in air, and reacts violently with water.[1][3] TMA is a crucial reagent and precursor in various chemical processes, including the production of methylaluminoxane (MAO), an activator for Ziegler-Natta catalysts used in olefin polymerization.[2] It also serves as a methylation agent and is widely used in Metal-Organic Chemical Vapor Deposition (MOCVD) and Atomic Layer Deposition (ALD) for creating thin films of aluminum-containing compound semiconductors and high-k dielectrics like Al_2O_3 . [1][2] Given its high reactivity and broad utility, a thorough understanding of its physical properties is paramount for safe handling and effective application in research and industrial settings.

Quantitative Physical Properties

The core physical characteristics of **trimethylaluminum** are summarized in the tables below for easy reference and comparison.

General and Thermodynamic Properties

Property	Value	Temperature (°C)	Pressure
Molecular Formula	C ₃ H ₉ Al (monomer) / C ₆ H ₁₈ Al ₂ (dimer)	-	-
Molar Mass	72.09 g/mol (monomer) / 144.18 g/mol (dimer)[1][2]	-	-
Appearance	Colorless liquid[1][2]	-	-
Melting Point	15 °C to 15.4 °C[1][2] [4]	-	-
Boiling Point	125 °C to 130 °C[1][2]	-	1013 mbar
Density	0.752 g/cm ³ [1]	20	-
0.81 g/mL[5][6]	25	-	
Flash Point	-17 °C to 40 °F (-1.1 °C)[5][7]	-	-
Auto-ignition Temperature	< 0 °C (Pyrophoric)[3]	-	-
Heat of Vaporization	~41.9 kJ/mol (Dimer) [4][8]	-	-
Heat Capacity (C)	155.6 J/(mol·K)[1]	25	100 kPa
Std Molar Entropy (S ₂₉₈)	209.4 J/(mol·K)[1]	25	100 kPa

Vapor Pressure and Viscosity

Property	Value	Temperature (°C)
Vapor Pressure	1.2 kPa (9.0 mmHg)[1]	20
	9.24 kPa (69.3 mmHg)[1][5]	60
Viscosity	1.12 cP[1]	20
	0.9 cP[1]	30

Solubility

Solvent	Solubility
Water	Reacts violently[1][6]
Aromatic Hydrocarbons	Soluble[5][6]
Saturated Aliphatic Hydrocarbons	Soluble[5][6]
Cycloaliphatic Hydrocarbons	Soluble[5][6]

Experimental Protocols

Due to the pyrophoric and air-sensitive nature of **trimethylaluminum**, all experimental determinations of its physical properties must be conducted under an inert atmosphere (e.g., nitrogen or argon) using specialized equipment such as a glove box or Schlenk line.

Determination of Melting and Boiling Points

- Methodology: Differential Scanning Calorimetry (DSC) is a suitable method for determining the melting point. A small, hermetically sealed sample of TMA is cooled and then heated at a controlled rate. The onset of the endothermic peak corresponds to the melting point. The boiling point can be determined by placing the sample in a distillation apparatus under an inert atmosphere and slowly heating it. The temperature at which the liquid boils at a given pressure is recorded as the boiling point.

Measurement of Vapor Pressure

- Methodology: A static method using a capacitance diaphragm gauge is appropriate for measuring the vapor pressure of reactive organometallic compounds.
 - A sample of TMA is introduced into a thermostated sample vessel connected to a vacuum line and a pressure sensor.
 - The sample is degassed through several freeze-pump-thaw cycles to remove any dissolved inert gas.
 - The sample vessel is then immersed in a liquid bath with precise temperature control.
 - Once thermal equilibrium is reached, the pressure of the vapor above the liquid sample is recorded at various temperatures.
 - The data can be fitted to the Antoine or Cox equation to describe the vapor pressure-temperature relationship.

Determination of Density

- Methodology: A vibrating-tube densimeter can be used for accurate density measurements of air-sensitive liquids.
 - The instrument is calibrated with a standard of known density.
 - TMA is transferred to the measurement cell under an inert atmosphere via a syringe or cannula.
 - The oscillation period of the U-tube filled with the sample is measured at a controlled temperature.
 - The density is calculated from the oscillation period and the calibration constants.

Measurement of Viscosity

- Methodology: The viscosity of air-sensitive compounds like TMA can be measured using a rotational viscometer with a sealed sample chamber.

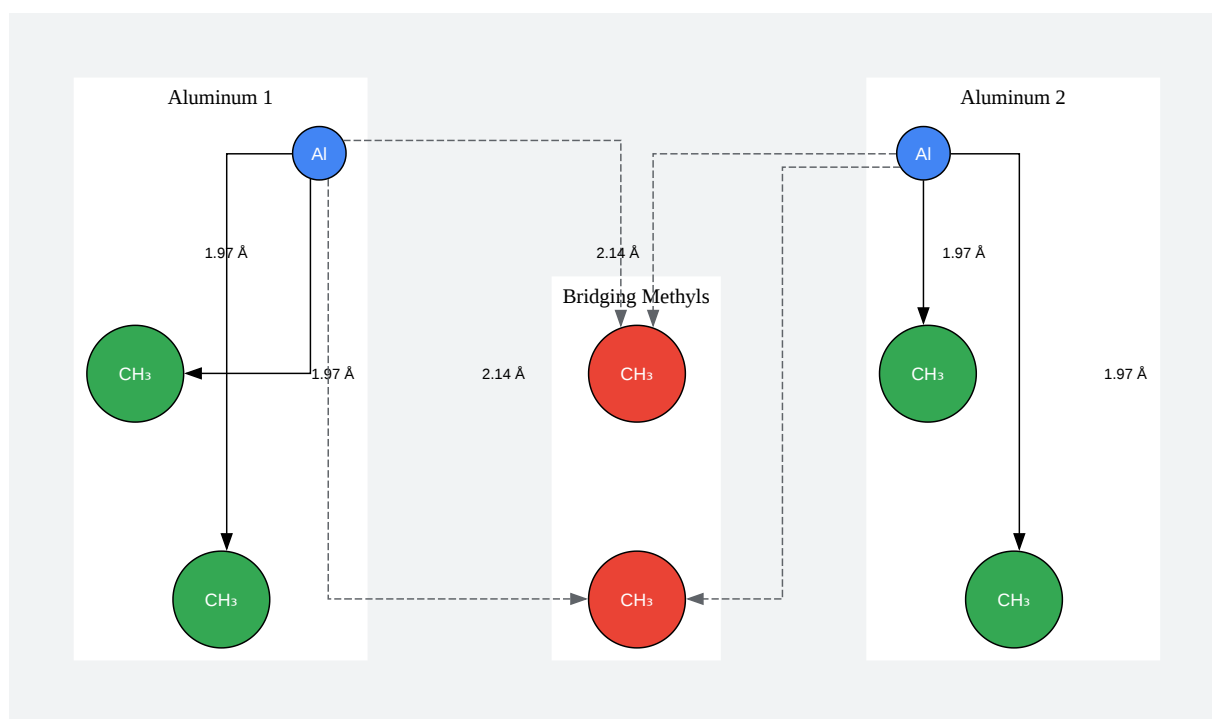
- The sample is transferred to the viscometer's measurement cup under an inert atmosphere.
- A spindle is immersed in the liquid, and the chamber is sealed.
- The torque required to rotate the spindle at a specific speed is measured.
- The viscosity is calculated from the torque, rotational speed, and the geometry of the spindle and cup.

Thermal Decomposition Analysis

- Methodology: The thermal stability and decomposition products of TMA can be studied using techniques like Thermogravimetric Analysis coupled with Mass Spectrometry (TGA-MS).
 - A small sample of TMA is placed in the TGA furnace under a controlled inert gas flow.
 - The sample is heated at a constant rate.
 - The TGA measures the mass loss as a function of temperature, indicating decomposition.
 - The evolved gases from the decomposition are simultaneously analyzed by the mass spectrometer to identify the decomposition products, such as methane and methyl radicals.[9] In an argon atmosphere, the decomposition of TMA begins at 332°C and the rate increases rapidly above 380°C.[10]

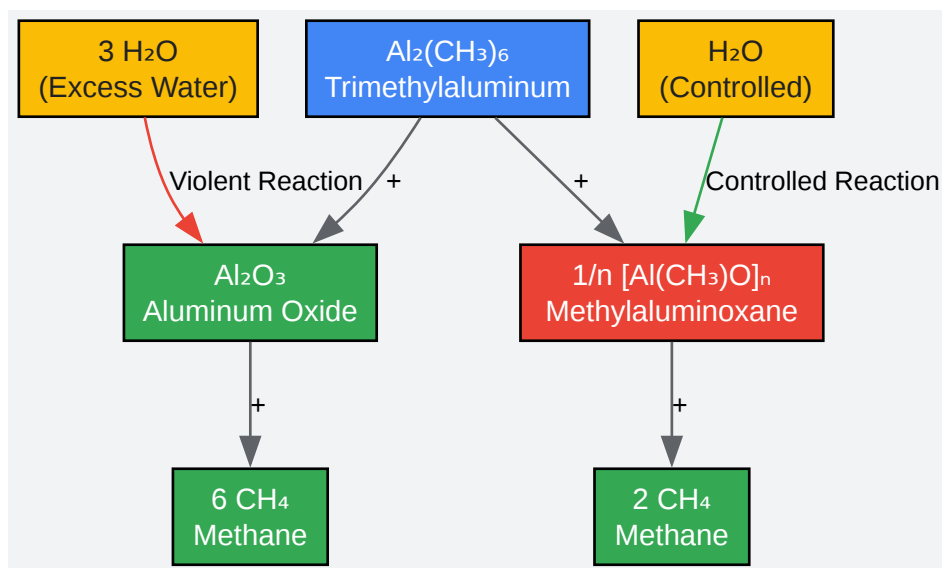
Visualizations: Structure, Reactions, and Handling

The following diagrams illustrate the key structural features, chemical reactions, and handling logic for **trimethylaluminum**.



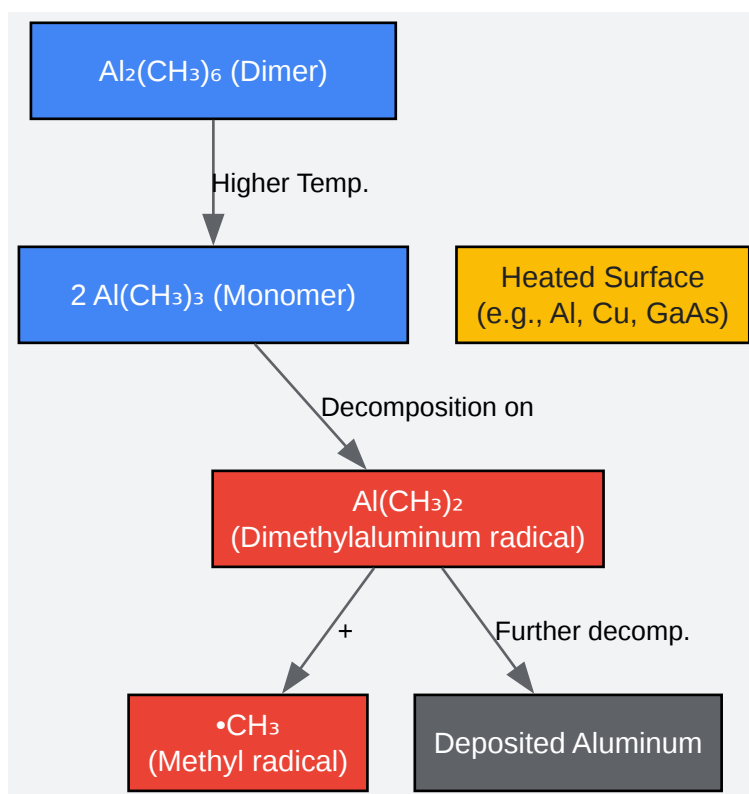
[Click to download full resolution via product page](#)

Dimeric structure of **Trimethylaluminum** ($\text{Al}_2(\text{CH}_3)_6$).



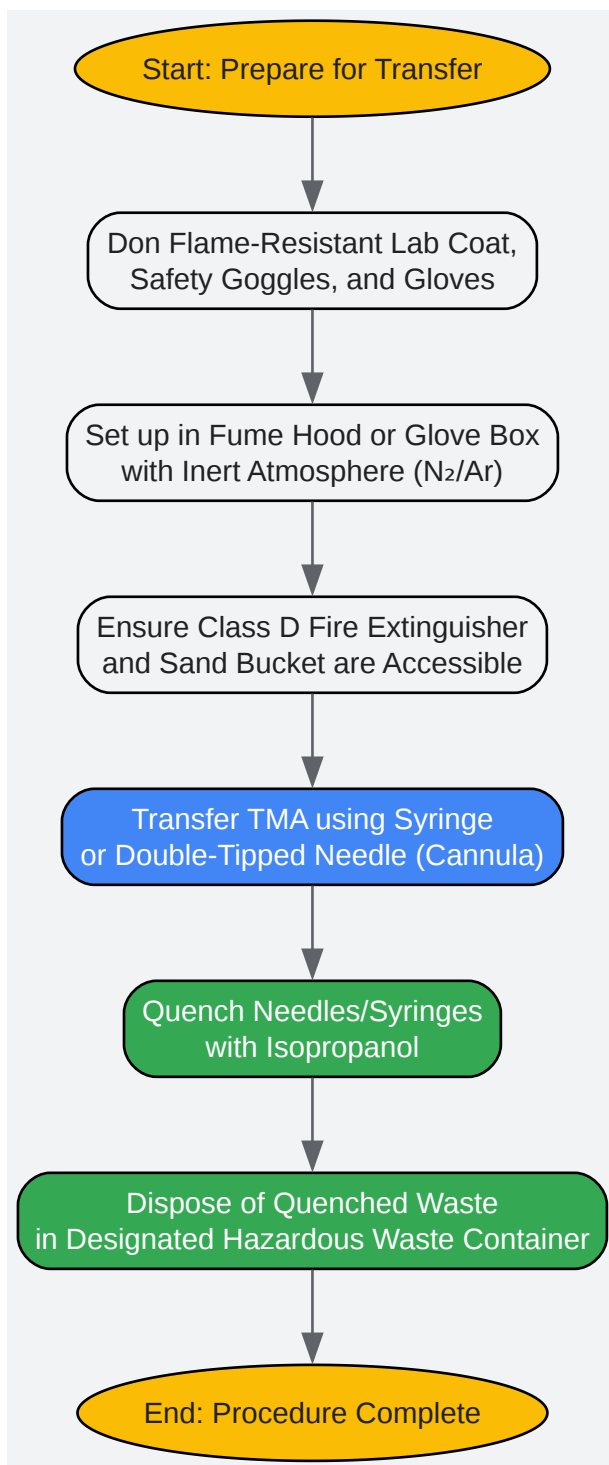
[Click to download full resolution via product page](#)

Reaction pathways of TMA with water.



[Click to download full resolution via product page](#)

Simplified thermal decomposition pathway of TMA.



[Click to download full resolution via product page](#)

Logical workflow for handling pyrophoric liquids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. researchgate.net [researchgate.net]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. fiveable.me [fiveable.me]
- 6. researchgate.net [researchgate.net]
- 7. consensus.app [consensus.app]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Trimethylaluminum]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3029685#physical-properties-of-trimethylaluminum\]](https://www.benchchem.com/product/b3029685#physical-properties-of-trimethylaluminum)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com